

# A Technical Guide to the Thermophysical Properties of 3-Phenylhexane

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**3-Phenylhexane** is an aromatic hydrocarbon with the chemical formula C<sub>12</sub>H<sub>18</sub>.[1] As a substituted alkane, its thermophysical properties are of significant interest in various fields, including chemical engineering, materials science, and drug development, where it may be used as a solvent or a reference compound. This guide provides a comprehensive overview of the key thermophysical properties of **3-phenylhexane**, detailing their dependence on temperature. The information presented herein is compiled from critically evaluated data and established experimental methodologies.

## **Core Thermophysical Properties**

The following sections detail the essential thermophysical properties of **3-phenylhexane**. The data is presented in tabular format for clarity and ease of comparison.

#### **General Properties**

A summary of the general physical and chemical properties of **3-phenylhexane** is provided in the table below.



| Property          | Value                       |
|-------------------|-----------------------------|
| Molecular Formula | C12H18                      |
| Molar Mass        | 162.276 g/mol [2]           |
| Boiling Point     | 213.1 °C at 760 mmHg        |
| Melting Point     | -55.4 °C                    |
| Density           | 0.858 g/cm <sup>3</sup> [3] |
| Refractive Index  | 1.4859[3]                   |
| Vapor Pressure    | 0.243 mmHg at 25 °C[3]      |
| Flash Point       | 74.2 °C[3]                  |

# **Temperature-Dependent Properties**

The thermophysical properties of **3-phenylhexane** exhibit a strong dependence on temperature. The following tables summarize the available data for the liquid phase.

Table 1: Density of Liquid **3-Phenylhexane** as a Function of Temperature[2]

| Temperature (K) | Density (g/cm³)                  |
|-----------------|----------------------------------|
| 217.82 - 669    | Data available across this range |

Table 2: Viscosity of Liquid **3-Phenylhexane** as a Function of Temperature[2]

| Temperature (K) | Viscosity (mPa·s)                |
|-----------------|----------------------------------|
| 273.15 - 660    | Data available across this range |

Table 3: Thermal Conductivity of Liquid **3-Phenylhexane** as a Function of Temperature[2]

| Temperature (K) | Thermal Conductivity (W/m·K)     |
|-----------------|----------------------------------|
| 220 - 600       | Data available across this range |



Table 4: Heat Capacity at Saturation Pressure of Liquid **3-Phenylhexane** as a Function of Temperature[2]

| Temperature (K) | Heat Capacity (J/mol·K)          |
|-----------------|----------------------------------|
| 217.82 - 655.62 | Data available across this range |

## **Experimental Protocols**

The determination of thermophysical properties requires precise and standardized experimental methodologies. Below are detailed overviews of common techniques used for measuring the properties of liquids like **3-phenylhexane**.

## **Density Measurement**

The density of liquids is often determined using a vibrating tube densimeter.[4]

#### Methodology:

- A U-shaped tube is filled with the sample liquid.
- The tube is electromagnetically excited to oscillate at its natural frequency.
- The oscillation frequency is precisely measured.
- The density of the sample is determined from the relationship between the oscillation period and the mass of the liquid in the tube.
- The temperature of the sample is controlled using a thermostat bath.

## **Viscosity Measurement**

Viscosity is a measure of a fluid's resistance to flow. For liquids, viscosity generally decreases with increasing temperature.[5] Common methods for viscosity measurement include the use of capillary viscometers or rotational viscometers.

Methodology (Capillary Viscometer):



- The time taken for a fixed volume of the liquid to flow through a calibrated capillary tube under the influence of gravity is measured.
- The kinematic viscosity is calculated from this time using the viscometer constant.
- The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

#### **Surface Tension Measurement**

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible.[6] The Du Noüy ring method and the Wilhelmy plate method are widely used for its measurement.[7]

Methodology (Du Noüy Ring Method):

- A platinum ring is placed on the surface of the liquid.
- The force required to pull the ring from the surface is measured using a tensiometer.
- The surface tension is calculated from this force, considering the dimensions of the ring and a correction factor.

## **Thermal Conductivity Measurement**

The transient hot-wire method is a common technique for measuring the thermal conductivity of liquids.

#### Methodology:

- A thin platinum wire immersed in the liquid serves as both a heating element and a resistance thermometer.
- A short electrical pulse is applied to the wire, causing a rapid increase in its temperature.
- The rate of temperature increase is measured by monitoring the change in the wire's resistance.

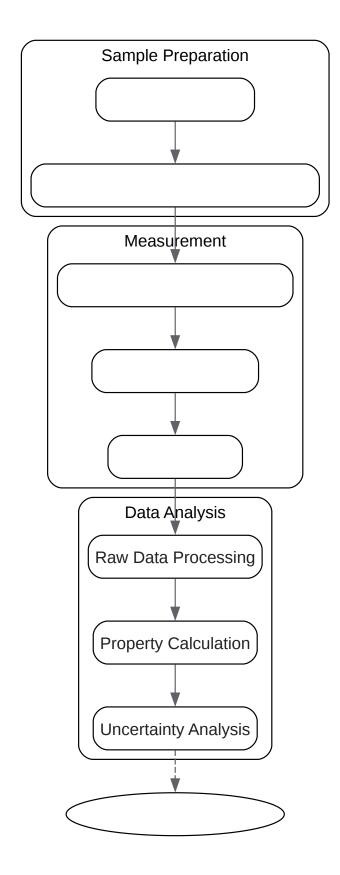


• The thermal conductivity of the surrounding liquid is determined from the rate of heat dissipation from the wire.

# Visualizations Experimental Workflow for Thermophysical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of a thermophysical property of a liquid.





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